

# Distinguishing Dibromobenzene Isomers: A Comparative Guide Based on Physical Properties

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## Compound of Interest

Compound Name: *1,3-Dibromobenzene*

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This guide provides a detailed comparison of ortho-, meta-, and para-dibromobenzene isomers, focusing on their distinct melting and boiling points as a primary method of identification. The significant variation in the melting points of these isomers allows for straightforward differentiation using standard laboratory techniques.

## Data Presentation: Physical Properties of Dibromobenzene Isomers

The physical properties of the three dibromobenzene isomers are summarized below. The most notable difference is in their melting points, which is the key to their differentiation. The para-isomer's symmetry allows for more efficient packing into a crystal lattice, resulting in a significantly higher melting point.[\[1\]](#)

Isomer	Structure	Melting Point (°C)	Boiling Point (°C)	Physical State at Room Temp. (-25°C)
ortho-Dibromobenzene	1,2-dibromobenzene	4 - 7.1[2][3]	222 - 226[2][3]	Liquid
meta-Dibromobenzene	1,3-dibromobenzene	-7[4][5]	218 - 220[5]	Liquid
para-Dibromobenzene	1,4-dibromobenzene	83 - 89[6][7][8]	219 - 222[6][7]	Crystalline Solid[9]

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for the correct identification of the dibromobenzene isomers. Standard capillary-based methods are described below.

### Melting Point Determination (Capillary Method)

This method is particularly effective for distinguishing the solid para-isomer from the liquid ortho- and meta-isomers. It can also be used at low temperatures to differentiate between the ortho- and meta-isomers.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[10]
- Capillary tubes (sealed at one end)[11]
- Thermometer
- Sample of the dibromobenzene isomer

#### Procedure:

- Sample Preparation: Ensure the solid sample (p-dibromobenzene) is dry and finely powdered. For liquid samples (o- and m-dibromobenzene), a cooling bath (e.g., ice-salt or dry ice-acetone) is required to solidify the sample before packing.[11]

- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered solid to collect a small amount of the sample. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.[12]
- Measurement:
  - Place the capillary tube into the heating block of the melting point apparatus.[11]
  - Heat the sample rapidly to a temperature about 15-20°C below the expected melting point.
  - Then, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[10]
  - Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting). This range is the melting point.[10][12]
- Analysis: A sharp melting point range (0.5-1.0°C) is indicative of a pure compound.[10] The significantly higher melting point of p-dibromobenzene makes it easily identifiable.

## Boiling Point Determination (Capillary Method)

While the boiling points of the isomers are very close, precise measurement can aid in their differentiation, particularly between the ortho- and meta-isomers.

Apparatus:

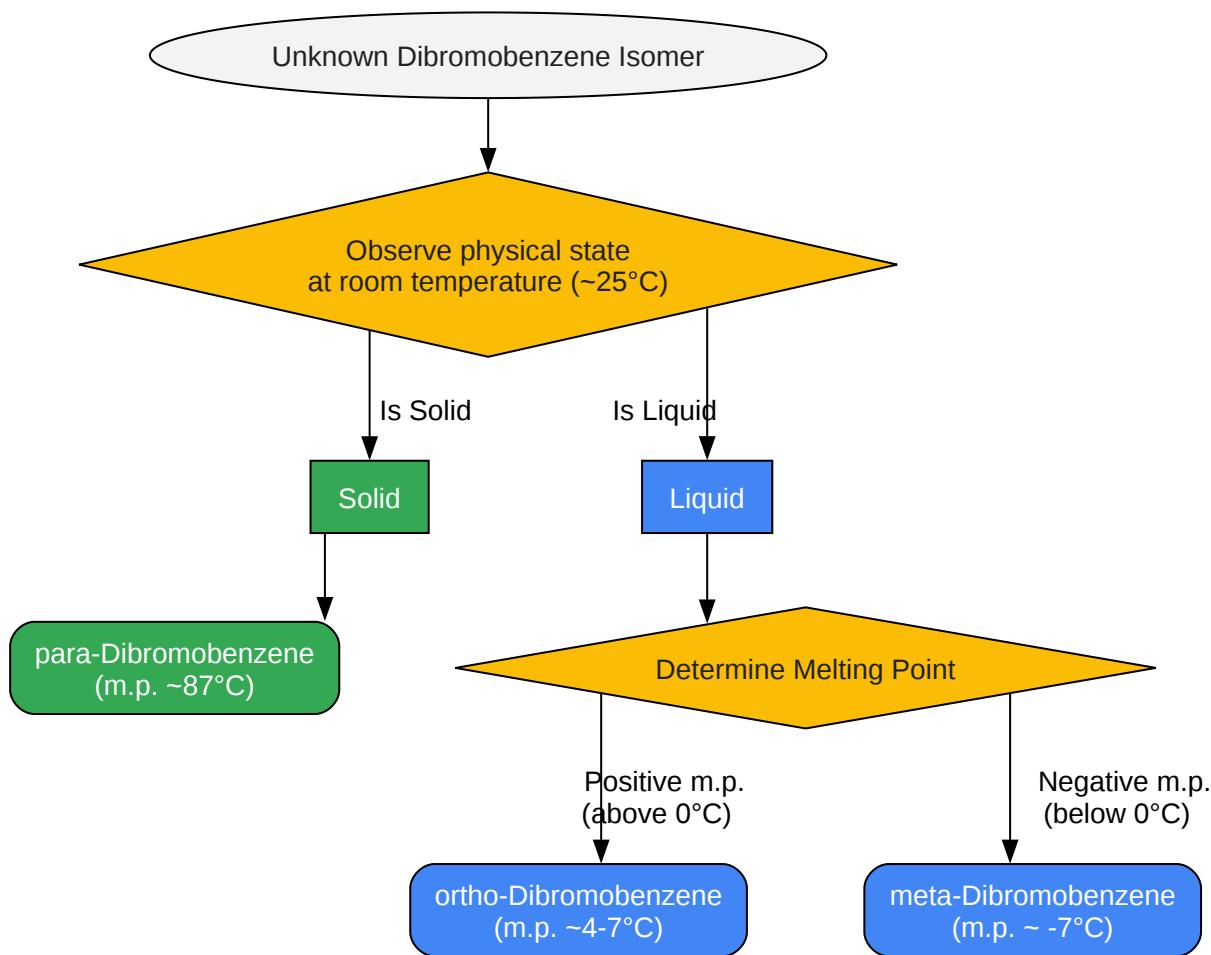
- Thiele tube or other heating bath (e.g., oil bath)[13][14]
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or thread to attach the test tube to the thermometer[13]

Procedure:

- Sample Preparation: Add 0.5-1 mL of the liquid dibromobenzene isomer into the small test tube.
- Assembly: Place a capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.[14]
- Setup: Attach the test tube to the thermometer so that the sample is level with the thermometer bulb. Immerse this assembly in a Thiele tube filled with mineral oil, ensuring the oil level is above the sample but below the top of the test tube.[13][14]
- Measurement:
  - Gently heat the side arm of the Thiele tube.[13]
  - As the temperature rises, air trapped in the capillary tube will bubble out.
  - Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube.[14]
  - Turn off the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. This is the point where the external pressure equals the vapor pressure of the liquid.[13]

## Visualization of Isomer Differentiation

The following diagram illustrates the logical workflow for distinguishing the three dibromobenzene isomers based on their physical state and melting points.

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Caption: Logical workflow for identifying dibromobenzene isomers.

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